

structural formula and molecular weight of methyl aminolevulinate HCl

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Compound of Interest

Compound Name: *Methyl Aminolevulinate
Hydrochloride*

Cat. No.: *B045588*

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An In-depth Technical Guide to Methyl Aminolevulinate Hydrochloride

This document provides a detailed overview of the structural and physical properties of **Methyl Aminolevulinate Hydrochloride** (HCl), a key compound in photodynamic therapy. The information is intended for researchers, scientists, and professionals in the field of drug development.

Structural Formula

Methyl aminolevulinate HCl is the hydrochloride salt of methyl aminolevulinate, an ester of aminolevulinic acid. The chemical structure is characterized by a pentanoate backbone with a ketone group at the fourth carbon and an amino group at the fifth carbon. The methyl ester is at the first carbon. The hydrochloride salt is formed with the amino group.

Caption: Structural formula of methyl aminolevulinate HCl.

Quantitative Data

The following table summarizes the key quantitative data for **methyl aminolevulinate hydrochloride**.

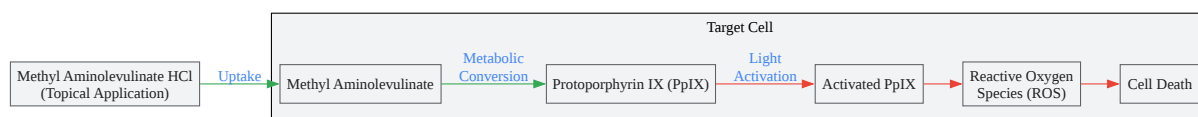
| Property | Value | References |
|-------------------|---|--------------------|
| Molecular Formula | C6H12ClNO3 | [1][2][3][4] |
| Molecular Weight | 181.62 g/mol | [1][2][3][5][6][7] |
| CAS Number | 79416-27-6 | [3][5][6][7] |
| Appearance | White to slightly yellow powder | [2][3] |
| Solubility | Freely soluble in water and methanol, soluble in ethanol, and practically insoluble in most organic solvents. | [2][3] |

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of methyl aminolevulinate HCl can be found in the cited literature. A general preparative method involves the esterification of 5-aminolevulinic acid with methanol in the presence of an acid catalyst, followed by precipitation as the hydrochloride salt. Characterization typically involves techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and elemental analysis to confirm the structure and purity.

Signaling Pathways and Experimental Workflows

Methyl aminolevulinate is a prodrug that is metabolized intracellularly to protoporphyrin IX (PpIX), a potent photosensitizer. The therapeutic effect of methyl aminolevulinate HCl in photodynamic therapy is based on the selective accumulation of PpIX in tumor cells and subsequent activation by light of a specific wavelength. This leads to the generation of reactive oxygen species (ROS), which induce cell death.



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Caption: Metabolic pathway of methyl aminolevulinate HCl in photodynamic therapy.

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